

# Molecular Structure and Function of the SCL/TAL1 Protein: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	SCL protein
CAS No.:	135471-20-4
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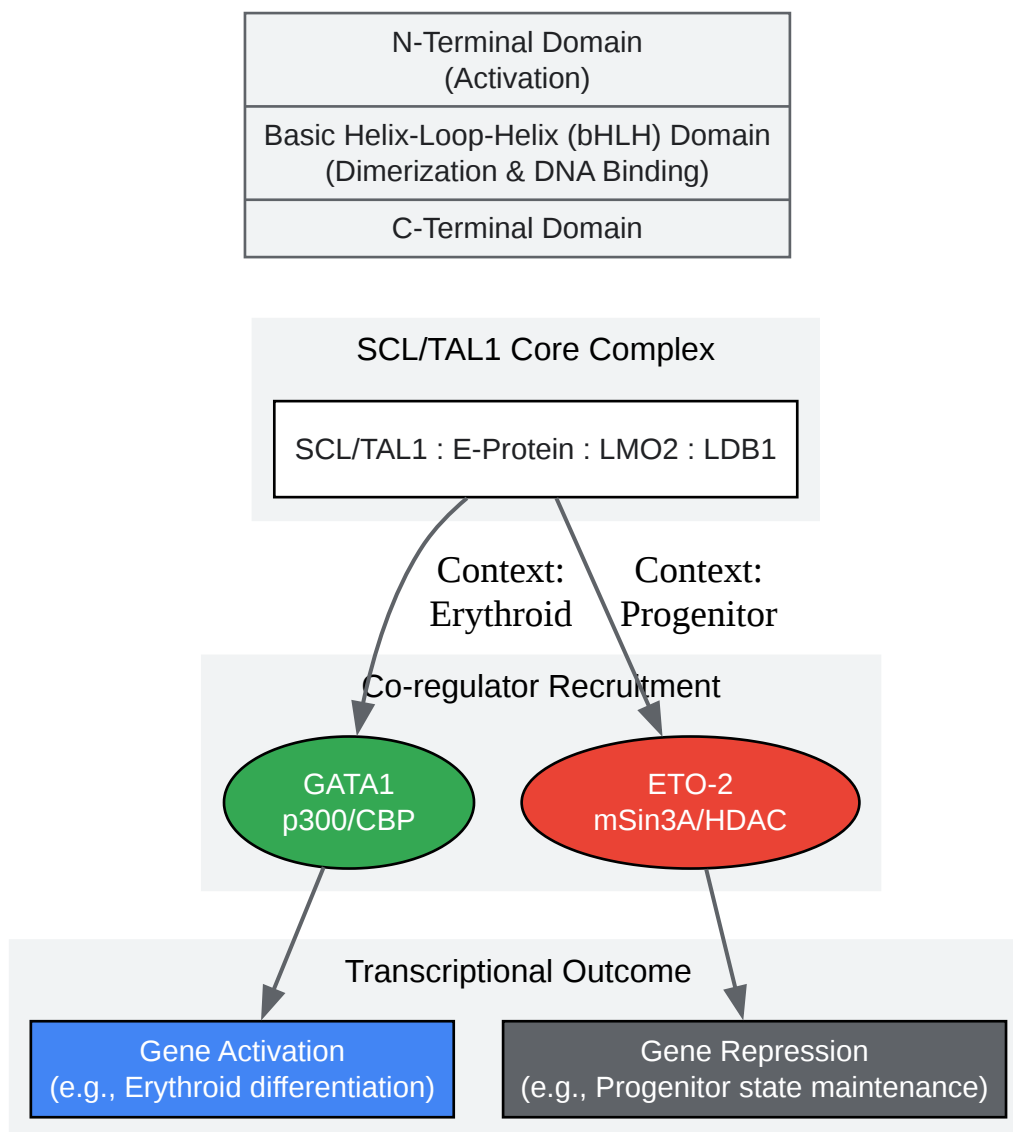
**Abstract:** The Stem Cell Leukemia/T-cell Acute Lymphoblastic Leukemia 1 (SCL/TAL1) protein is a pivotal transcription factor in the realm of hematopoiesis and leukemogenesis.[1][2] As a member of the basic helix-loop-helix (bHLH) family, SCL/TAL1 is indispensable for the normal development of all hematopoietic lineages.[3][4] Its aberrant expression is a hallmark of T-cell acute lymphoblastic leukemia (T-ALL).[3] SCL/TAL1 exerts its profound regulatory effects not as a monomer, but as the core component of large, multi-protein transcriptional complexes. The composition of these complexes is dynamic and context-dependent, dictating whether SCL/TAL1 will act as a transcriptional activator or repressor.[1][5] This guide provides an in-depth examination of the molecular structure of SCL/TAL1, its assembly into functional complexes, the signaling logic it governs, and the key experimental protocols used to elucidate its function.

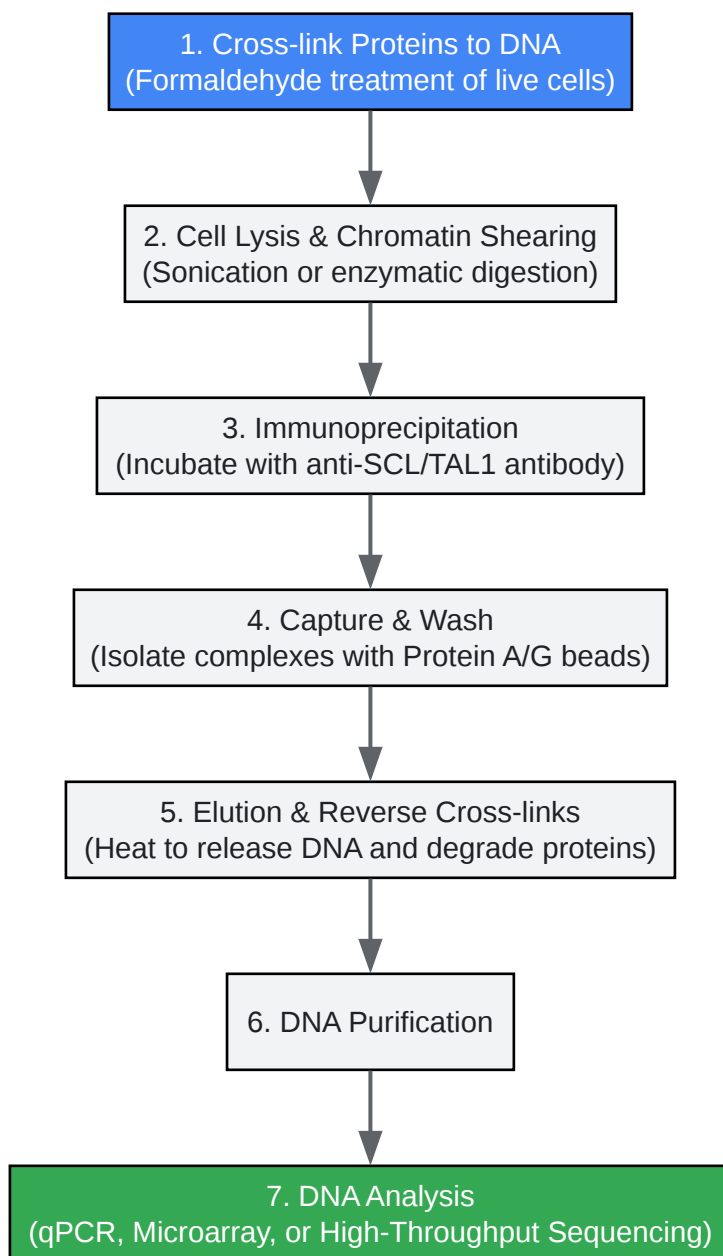
## Molecular Architecture of SCL/TAL1

SCL/TAL1 is a class II bHLH transcription factor that functions as an obligate heterodimer, typically pairing with ubiquitously expressed class I bHLH proteins, such as E2A (E12/E47),

HEB, or E2-2.[6][7] This heterodimerization is essential for binding to the canonical E-box DNA sequence (CANNTG).[8][9] The protein's structure is characterized by distinct functional domains that mediate protein-protein interactions and DNA binding.

A diagrammatic representation of the SCL/TAL1 protein's primary structure highlights its key functional domains.





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